



Application Notes and Protocols for Glabrescone C Stock Solution Preparation

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **Glabrescone C**, intended for researchers, scientists, and professionals in drug development.

Note on Compound Identity: Publicly available information for "**Glabrescone C**" is limited and inconsistent. The provided CAS number (2757214-13-2) is not widely referenced. Conversely, "Glabrescione B" is a well-characterized compound with established biological activity. It is plausible that "**Glabrescone C**" may be a typographical error for "Glabrescione B". The following protocols are based on the physicochemical and biological data available for Glabrescione B. Researchers should verify the identity of their specific compound.

Physicochemical and Solubility Data

A summary of the key physicochemical properties of Glabrescione B is presented in the table below. This information is critical for the accurate preparation of stock solutions and for understanding the compound's behavior in experimental settings.



Property	Value	Source
Molecular Weight	450.52 g/mol	[1][2]
Appearance	White to off-white solid	[3]
Solubility	DMSO: 100 mg/mL	[2]
Purity	>98% (typical)	
CAS Number	65893-94-9	[2][3]

Recommended Solvents and Storage Conditions

The selection of an appropriate solvent is crucial for maintaining the stability and activity of **Glabrescone C**. Based on available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Parameter	Recommendation	Source
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[2]
Powder Storage	-20°C	[4]
Stock Solution Storage	-80°C	[1][4]
Long-term Stability	Stable under recommended storage conditions	[4]

Experimental Protocols Preparation of a 10 mM Glabrescone C Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **Glabrescone C**, assuming the molecular weight of Glabrescione B (450.52 g/mol).

Materials:

Glabrescone C (solid powder)



- Dimethyl Sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or vials (amber or wrapped in foil)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

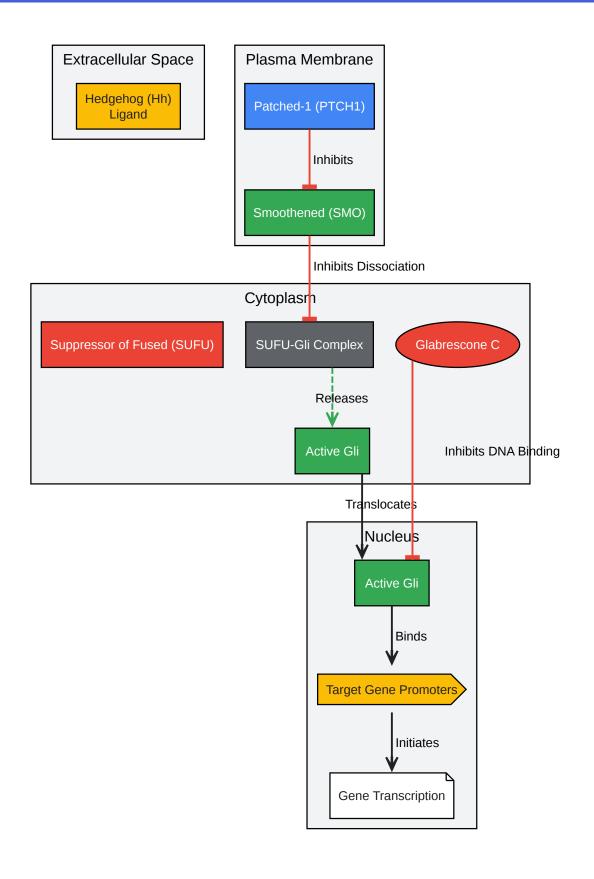
Procedure:

- Equilibration: Allow the vial of Glabrescone C powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out 4.51 mg of **Glabrescone C** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the Glabrescone C powder.
- Dissolution: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped microcentrifuge tubes to minimize freeze-thaw cycles and light exposure.
 Store the aliquots at -80°C.[1][4]

Signaling Pathway

Glabrescione B has been identified as an inhibitor of the Hedgehog (Hh) signaling pathway by directly binding to the transcription factor Gli1 and preventing its interaction with DNA.[1][2][3] This pathway is crucial in embryonic development and its aberrant activation is implicated in various cancers.





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Caption: Hedgehog signaling pathway and the inhibitory action of **Glabrescone C**.



Experimental Workflow

The following diagram illustrates a typical workflow for utilizing a **Glabrescone C** stock solution in a cell-based assay.



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Caption: General workflow for using **Glabrescone C** in cell-based experiments.

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